

A Technical Guide to Acetohydrazide-D3: Suppliers, Purity, and Quality Control

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Compound of Interest

Compound Name: Acetohydrazide-D3

Cat. No.: B590809

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For researchers, scientists, and professionals in drug development, sourcing high-purity stable isotope-labeled compounds is a critical step in ensuring the accuracy and reliability of experimental results. This guide provides an in-depth overview of **Acetohydrazide-D3**, including a list of suppliers, typical purity specifications, and a general quality control workflow for such chemical standards.

Acetohydrazide-D3: An Overview

Acetohydrazide-D3 is the deuterated form of acetohydrazide, a molecule of interest in various chemical and pharmaceutical research areas. The incorporation of deuterium isotopes provides a valuable tool for metabolic studies, pharmacokinetic analysis, and as an internal standard in mass spectrometry-based quantification.

Suppliers and Purity Specifications

Several chemical suppliers specialize in providing stable isotope-labeled compounds, including **Acetohydrazide-D3**, for research and development purposes. While the exact purity can vary between batches and suppliers, high-quality reference standards typically offer purity of 98% or higher. The definitive purity and a detailed analysis of any impurities are provided in the lot-specific Certificate of Analysis (CoA) from the supplier.

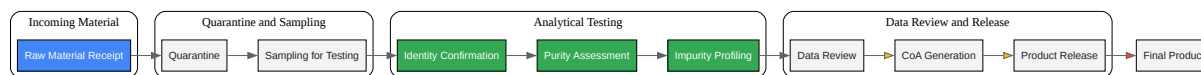
Below is a summary of notable suppliers for Acetohydrazide and its deuterated form. Researchers are encouraged to visit the suppliers' websites for the most current information and to request a CoA for specific lot numbers.

Supplier	Product Name	CAS Number	Notes
MedChemExpress	Acetohydrazide-d3	1028333-41-6	Labeled as a stable isotope product for research use. [1]
LGC Standards	Acetohydrazide-D3	1028333-41-6	Offered as a reference standard for pharmaceutical analytical testing. A Certificate of Analysis is available. [1] [2]
Simson Pharma Limited	Acetohydrazide	1068-57-1	Provides Acetohydrazide and states that every compound is accompanied by a Certificate of Analysis. [3]
Santa Cruz Biotechnology	Acetohydrazide	1068-57-1	A biochemical for proteomics research.
PubChem	Acetohydrazide	1068-57-1	Provides a list of chemical vendors for the non-deuterated form. [4]

Quality Control and Experimental Protocols

Ensuring the purity and identity of chemical standards like **Acetohydrazide-D3** is paramount. A comprehensive quality control (QC) process is essential for any reputable supplier. This process typically involves a series of analytical tests to confirm the chemical structure, assess purity, and identify any potential impurities.

A generalized quality control workflow for chemical standards is illustrated below. This process ensures that the material meets the required specifications before it is released for sale.



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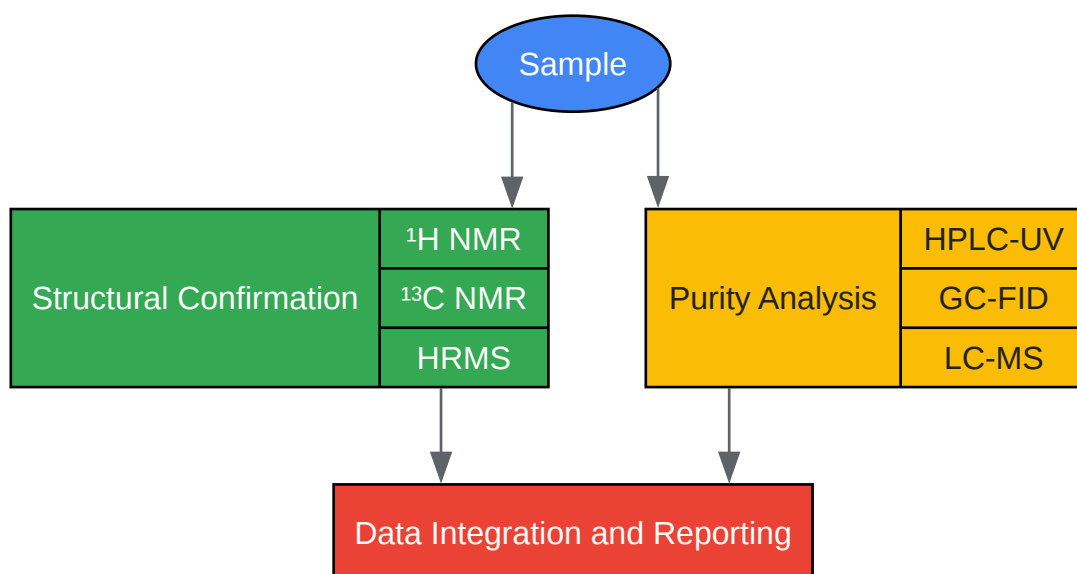
Figure 1. A generalized workflow for the quality control of chemical standards.

Experimental Methodologies for Purity Assessment

While specific protocols are proprietary to each supplier, the purity of **Acetohydrazide-D3** is typically determined using a combination of analytical techniques. The most common methods include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are used to confirm the chemical structure and assess the isotopic enrichment of the deuterated compound.
- Mass Spectrometry (MS): High-resolution mass spectrometry (HRMS) is employed to confirm the exact mass of the molecule, further verifying its identity.
- Chromatography (HPLC, GC): High-performance liquid chromatography (HPLC) or gas chromatography (GC) coupled with a suitable detector (e.g., UV, MS) is used to separate and quantify the main compound from any impurities. The purity is often reported as a percentage of the main peak area relative to the total peak area.

A logical workflow for the analytical characterization of a chemical standard is depicted below.



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References

- 1. Acetohydrazide-D3 | CAS 1028333-41-6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Acetohydrazide-D3 | CAS 1028333-41-6 | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. Acetohydrazide | CAS No- 1068-57-1 | Simson Pharma Limited [[simsonpharma.com](https://www.simsonpharma.com)]
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